

# Molecular Targets of Gracilin A: An In-depth Technical Guide

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## Compound of Interest

|                |            |
|----------------|------------|
| Compound Name: | Gracilin   |
| CAS No.:       | 23522-05-6 |
| Cat. No.:      | B15931376  |

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## Introduction

**Gracilin A**, a norditerpenoid isolated from the marine sponge *Spongionella gracilis*, has emerged as a molecule of significant interest in biomedical research. Its diverse biological activities, including potent anti-inflammatory, neuroprotective, and anticancer properties, have prompted extensive investigation into its molecular mechanisms of action. This technical guide provides a comprehensive overview of the known molecular targets of **Gracilin A**, presenting quantitative data, detailed experimental methodologies, and visual representations of the signaling pathways it modulates.

## Quantitative Data on Molecular Targets

**Gracilin A** and its derivatives have been shown to interact with several key cellular proteins. The following table summarizes the available quantitative data for these interactions.

| Target Protein                  | Compound       | Activity | Value        | Cell Line/System | Reference           |
|---------------------------------|----------------|----------|--------------|------------------|---------------------|
| Cyclophilin A (CypA)            | Gracilin A     | IC50     | 0.27 $\mu$ M | In vitro         | <a href="#">[1]</a> |
| Cyclophilin D (CypD)            | Gracilin A     | IC50     | 0.26 $\mu$ M | In vitro         | <a href="#">[1]</a> |
| Interleukin-2 (IL-2) Inhibition | Derivative 29a | IC50     | 0.12 $\mu$ M | Cellular assay   | <a href="#">[2]</a> |
| Interleukin-2 (IL-2) Inhibition | Derivative 23a | IC50     | 0.15 $\mu$ M | Cellular assay   | <a href="#">[2]</a> |

Note: IC50 values for the primary target, V-ATPase, are not readily available in the reviewed literature.

## Primary Molecular Target: Vacuolar-Type H<sup>+</sup>-ATPase (V-ATPase)

The most well-characterized molecular target of **Gracilin A** is the Vacuolar-type H<sup>+</sup>-ATPase (V-ATPase), a multi-subunit proton pump essential for the acidification of intracellular organelles such as lysosomes and endosomes.

### Mechanism of Inhibition

**Gracilin A** acts as a potent and specific inhibitor of V-ATPase. While the precise binding site is still under investigation, it is understood that this interaction disrupts the proton-translocating activity of the V0 domain of the enzyme complex. This inhibition leads to an increase in the pH of acidic organelles, impairing their function.

## Signaling Pathways Modulated by Gracilin A

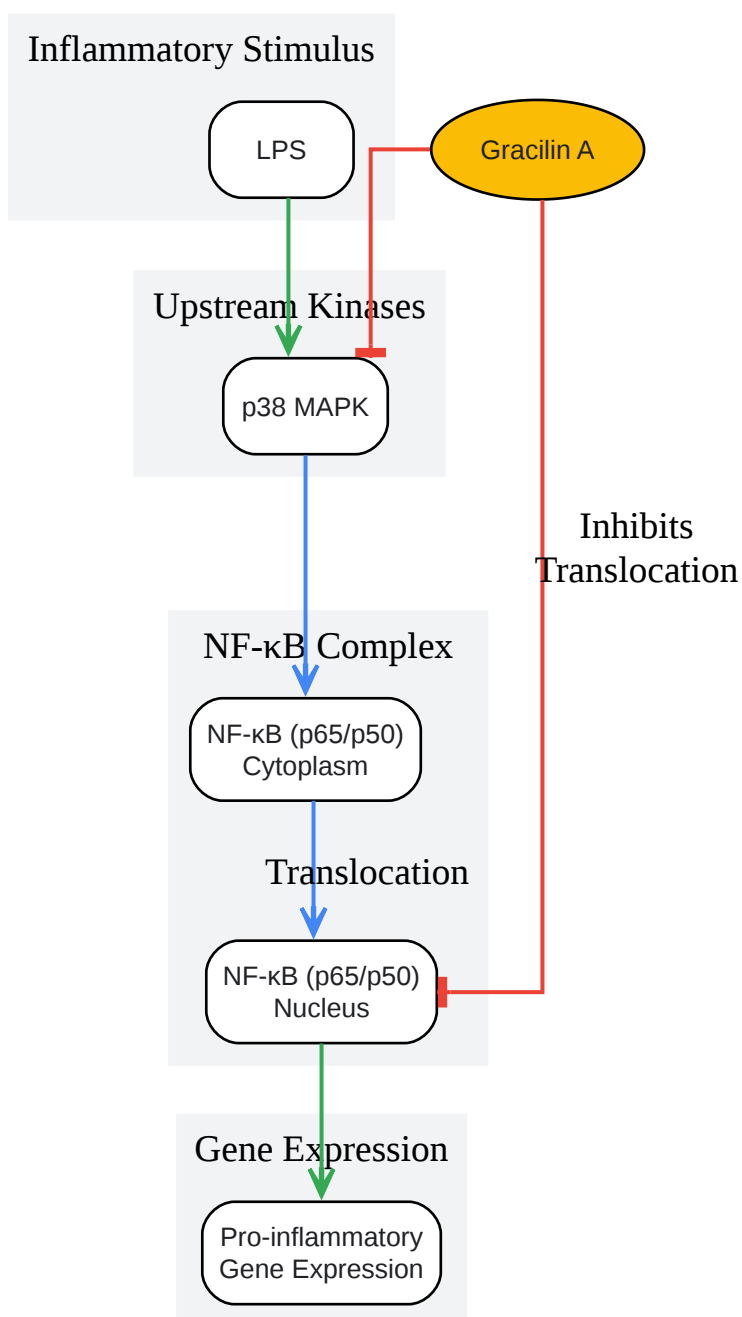
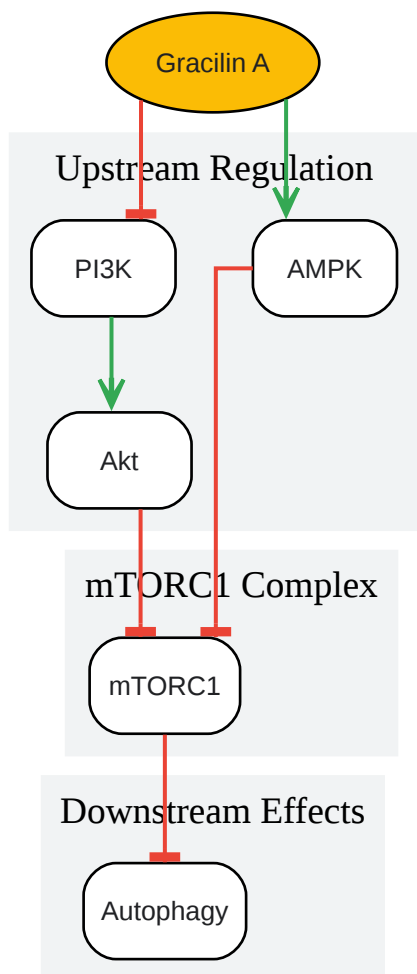
**Gracilin A** exerts its pleiotropic effects by modulating several critical signaling pathways, primarily as a consequence of V-ATPase inhibition and its interactions with other cellular targets.

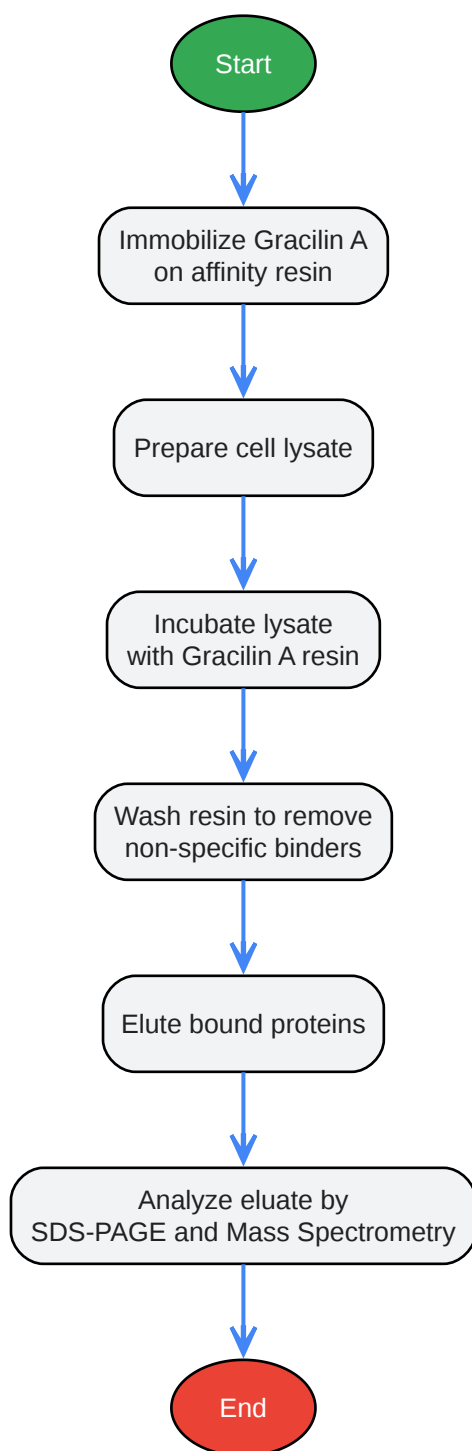
## mTOR Signaling Pathway

**Gracilin A** has been shown to be a significant inhibitor of the mTOR signaling pathway, a central regulator of cell growth, proliferation, and autophagy. The inhibitory effect of **Gracilin A** on mTOR is mediated through the modulation of the PI3K/Akt and AMPK signaling pathways. [3][4][5] Specifically, **Gracilin A** has been observed to:

- Inhibit the PI3K/Akt Pathway: By downregulating the phosphorylation of PI3K and Akt, **Gracilin A** suppresses a key upstream activation signal for mTOR. [3][4]
- Activate the AMPK Pathway: **Gracilin A** promotes the phosphorylation of AMPK, which in turn inhibits mTOR activity. [3][4]

This dual action leads to the downstream induction of autophagy, a cellular process of degradation and recycling, which contributes to the anticancer effects of **Gracilin A**. [3][4]





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